

Acalisib kinase panel screening results

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Acalisib

CAS No.: 870281-34-8

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Acalisib Kinase Selectivity Profile

Acalisib is characterized as a second-generation, potent, and highly selective inhibitor of the phosphoinositide 3-kinase delta (PI3K δ) isoform [1] [2]. The table below summarizes its published selectivity data against Class I PI3K isoforms.

| Kinase Isoform | IC ₅₀ Value (nM) | Primary Expression & Role |
|--------------------------------|-----------------------------|--------------------------------------------------------------------------------------------------|
| PI3K δ (p110 δ) | 12.7 nM [1] [3] | Primarily in leukocytes; key role in B-cell receptor signaling, proliferation, and survival [3]. |
| PI3K γ (p110 γ) | 1389 nM [3] | Primarily in leukocytes; involved in inflammatory signaling. |
| PI3K β (p110 β) | 3377 nM [3] | Ubiquitously expressed. |
| PI3K α (p110 α) | 5441 nM [3] | Ubiquitously expressed; frequently mutated in cancers. |

The high selectivity of **Acalisib** was further confirmed in a human basophil activation assay, where it suppressed IgE receptor I (Fc ϵ RI) PI3K δ -mediated CD63 expression with an EC₅₀ of 14 nM. Importantly, **no**

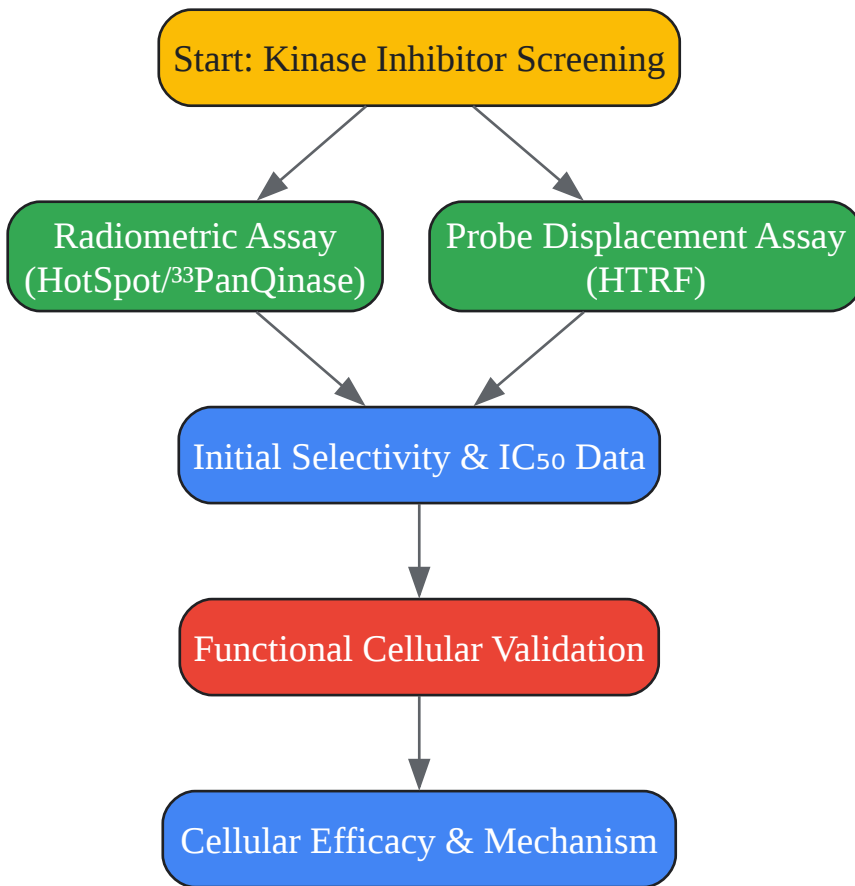
binding to other kinases was observed even at a high concentration of 10 μM [1] [2].

Experimental Protocol for Kinase Profiling

The search results describe two primary methodologies for conducting broad kinase panel screening, which are relevant for understanding how such selectivity data is typically generated.

- **Radiometric Assay (HotSpot & ^{33}P PanQinase):** This method is based on the transfer of the gamma-phosphate of ATP to a kinase substrate.
 - **Procedure:** Kinase reactions are performed using ^{33}P -labelled ATP. The phosphorylated substrates are then captured and detected. In the HotSpot assay, this is done by spotting the reaction mix on a filter membrane. In the ^{33}P PanQinase assay, reactions are performed in ScintiPlate microtiter plates coated with scintillant for direct detection [4].
 - **Application:** This robust method is suitable for profiling inhibitors against hundreds of wild-type kinases to determine IC_{50} values and assess selectivity [4].
- **Probe Displacement Assay (HTRF):** This is a non-radiometric, homogeneous assay technology.
 - **Procedure:** The assay relies on fluorescence resonance energy transfer (FRET). A target kinase is bound by antibodies coupled to a donor fluorophore and a probe coupled to an acceptor fluorophore. When the inhibitor compound competes with the probe for binding to the kinase, it causes a decrease in the FRET signal, which is quantifiable [4].
 - **Application:** This method is also used for high-throughput kinase inhibitor screening and profiling [4].

The following diagram illustrates the logical workflow of a kinase inhibitor screening and validation process that incorporates these methods.



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Research Implications and Future Directions

The available data strongly positions **Acalisib** as a highly selective PI3K δ inhibitor. This property is crucial for its clinical development in lymphoid malignancies like Chronic Lymphocytic Leukemia (CLL) and B-cell lymphomas, as it may help mitigate off-target toxicities [1]. The phase 1b study confirmed its clinical activity, particularly in CLL patients [1] [2].

Future research could be significantly enhanced by:

- **Broad Kinome Screening:** Profiling **Acalisib** against a comprehensive panel of 400+ kinases to definitively rule out off-target effects and fully understand its selectivity [4] [5].
- **Functional Profiling in Cells:** As demonstrated in other studies, combining biochemical data with functional ex vivo testing in patient-derived cells can help stratify responders, identify novel treatment vulnerabilities, and rationalize combination therapies [6].

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To cite this document: Smolecule. [Acalisib kinase panel screening results]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548988#acalisib-kinase-panel-screening-results>]

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